

Thermochemical Properties of Halogenated Anilines: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-Bromo-3-chloro-2-fluoroaniline

CAS No.: 1517200-74-6

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Halogenated anilines are a critical class of compounds in modern chemistry, forming the backbone of numerous pharmaceuticals, agrochemicals, and materials. A deep understanding of their thermochemical properties is paramount for optimizing synthesis, predicting stability, designing effective drug candidates, and assessing environmental impact. This guide provides a comprehensive overview of the key thermochemical parameters of halogenated anilines, including enthalpy of formation, vapor pressure, and enthalpy of sublimation. It details the experimental and computational methodologies used to determine these properties, offering insights into the causality behind experimental choices and the predictive power of theoretical models. This document is intended to serve as a valuable resource for researchers and professionals working with these versatile molecules.

Introduction: The Significance of Thermochemical Data

The introduction of halogen atoms to the aniline scaffold dramatically influences its electronic and steric properties, thereby altering its reactivity, bioavailability, and metabolic pathways. The thermochemical data of these compounds provide a quantitative measure of their energetic landscapes, governing their behavior in chemical reactions and biological systems.

For drug development professionals, these properties are crucial for:

- **Lead Optimization:** Understanding the energetic contributions of halogen bonding and other non-covalent interactions aids in the rational design of ligands with improved binding affinities and specificities.^[1]
- **Formulation and Stability:** Vapor pressure data are essential for predicting the volatility of active pharmaceutical ingredients (APIs), influencing formulation strategies and ensuring long-term stability.
- **Metabolic Prediction:** The strength of the carbon-halogen and nitrogen-hydrogen bonds, which can be derived from thermochemical data, provides insights into the metabolic fate of drug candidates.

For researchers and scientists in materials and environmental science, this information is vital for:

- **Reaction Engineering:** Enthalpies of formation are fundamental for calculating reaction enthalpies, enabling the design of safe and efficient synthetic processes.
- **Environmental Fate Modeling:** Properties like vapor pressure and sublimation enthalpy are key inputs for models that predict the distribution and persistence of halogenated anilines in the environment.^[2]

This guide will delve into the core thermochemical properties of fluoro-, chloro-, bromo-, and iodoanilines, providing both experimentally determined and computationally estimated data.

Key Thermochemical Properties of Halogenated Anilines

The following sections present a summary of the available thermochemical data for various halogenated aniline isomers. It is important to note that while data for fluoro- and chloroanilines

are more readily available, experimental values for bromo- and iodoanilines are less common in the literature.

Standard Molar Enthalpy of Formation ($\Delta_f H^\circ_m$)

The standard molar enthalpy of formation is the enthalpy change when one mole of a compound is formed from its constituent elements in their standard states. It is a fundamental measure of a molecule's stability.

Table 1: Standard Molar Enthalpies of Formation in the Gas Phase ($\text{kJ}\cdot\text{mol}^{-1}$) at 298.15 K

Compound	o-isomer	m-isomer	p-isomer	Reference(s)
Fluoroaniline	-76.6 ± 2.4	-71.9 ± 2.4	-70.0 ± 2.3	[3]
Chloroaniline	53.4 ± 3.1	53.0 ± 2.8	59.7 ± 2.3	[4]
Bromoaniline	Data not readily available	Data not readily available	Data not readily available	
Iodoaniline	Data not readily available	Data not readily available	Data not readily available	

Note: The absence of readily available experimental data for bromo- and iodoanilines highlights the importance of computational methods for estimating these values.

Vapor Pressure and Enthalpy of Sublimation/Vaporization

Vapor pressure is a measure of a substance's tendency to transition into the gaseous phase. The enthalpy of sublimation (for solids) or vaporization (for liquids) is the energy required for this phase change. These parameters are crucial for understanding a compound's volatility.

Table 2: Vapor Pressure and Enthalpies of Sublimation/Vaporization

Compound	Vapor Pressure (Pa at 25 °C)	$\Delta H^{\circ}_{\text{sub/vap}}$ (kJ·mol ⁻¹)	Reference(s)
2-Fluoroaniline	~133	Data not readily available	[5]
3-Fluoroaniline	Data not readily available	Data not readily available	
4-Fluoroaniline	~133	Data not readily available	[5]
2-Chloroaniline	~13	57.1 ± 0.5 (vap)	[4]
3-Chloroaniline	~13	60.2 ± 0.1 (vap)	
4-Chloroaniline	~1.3	80.5 ± 0.3 (sub)	[6]
4-Bromoaniline	22.6	78.9	[7]
2-Iodoaniline	Data not readily available	Data not readily available	
3-Iodoaniline	Data not readily available	Data not readily available	
4-Iodoaniline	~1.02	Data not readily available	[8]

Note: "vap" denotes enthalpy of vaporization, while "sub" denotes enthalpy of sublimation. Vapor pressure data can vary between sources due to different experimental conditions.

Experimental Determination of Thermochemical Properties

The accurate determination of thermochemical data relies on precise calorimetric and effusion techniques. This section outlines the principles and methodologies behind two key experimental approaches.

Rotating-Bomb Combustion Calorimetry

This technique is the gold standard for determining the standard molar enthalpy of formation of organic compounds, particularly those containing halogens.

Principle: A known mass of the sample is combusted in a high-pressure oxygen environment within a sealed container (the "bomb"). The heat released by the combustion reaction is absorbed by a surrounding water bath, and the resulting temperature change is measured with high precision. For halogen-containing compounds, the bomb must be rotated to ensure complete dissolution of the acidic combustion products in a reducing solution, allowing for accurate correction of the final energy value.

Experimental Workflow:

Caption: Workflow for Rotating-Bomb Combustion Calorimetry.

Step-by-Step Methodology:

- **Sample Preparation:** The halogenated aniline sample must be of high purity. A known mass is typically pressed into a pellet.
- **Bomb Assembly:** The pellet is placed in a crucible inside the combustion bomb. A small amount of a reducing solution (e.g., hydrazine dihydrochloride) is added to the bomb to react with the halogen acids formed during combustion.
- **Pressurization:** The bomb is sealed and pressurized with high-purity oxygen to approximately 30 atm.
- **Calorimeter Setup:** The bomb is submerged in a precisely known mass of water in a well-insulated calorimeter. The system is allowed to reach thermal equilibrium.
- **Ignition and Data Acquisition:** The sample is ignited via a fuse wire. The temperature of the water is recorded at regular intervals before, during, and after the combustion to determine the temperature change (ΔT).
- **Post-Combustion Analysis:** The bomb is depressurized, and the contents are analyzed to quantify the amounts of nitric acid and any unreacted starting material. The concentration of the halogen acid in the solution is also determined.

- **Calculation:** The standard molar enthalpy of combustion is calculated from the temperature change, the heat capacity of the calorimeter system, and corrections for the formation of other combustion products. The standard molar enthalpy of formation is then derived using Hess's Law.

Causality Behind Experimental Choices:

- **Rotating Bomb:** Rotation is crucial for halogenated compounds to ensure that the corrosive and volatile halogen acids produced are completely absorbed and neutralized in the aqueous solution within the bomb. This prevents side reactions with the bomb's internal components and ensures all energy changes are accounted for.
- **High-Pressure Oxygen:** Ensures complete combustion of the organic compound to carbon dioxide, water, and halogen acids.
- **Reducing Solution:** The addition of a reducing agent is a self-validating step to ensure that all the halogen is converted to the halide ion (X^-), simplifying the final state and the necessary thermochemical corrections.

Knudsen Effusion Method

The Knudsen effusion method is a reliable technique for determining the vapor pressure of substances with low volatility.

Principle: A small amount of the sample is placed in a sealed cell with a small, well-defined orifice. The cell is heated under high vacuum, causing the substance to effuse (escape as a gas) through the orifice. The rate of mass loss is directly proportional to the vapor pressure of the substance at that temperature.

Experimental Workflow:

Caption: Workflow for the Knudsen Effusion Method.

Step-by-Step Methodology:

- **Sample Preparation:** A small amount of the solid or liquid halogenated aniline is placed in the Knudsen cell.

- **System Assembly:** The cell is placed in a thermostated jacket within a high-vacuum chamber.
- **Evacuation and Heating:** The chamber is evacuated to a high vacuum (typically $< 10^{-5}$ mbar). The cell is then heated to the desired temperature and allowed to equilibrate.
- **Mass Loss Measurement:** The mass of the cell is monitored over time using a highly sensitive microbalance. The rate of mass loss (dm/dt) is determined.
- **Vapor Pressure Calculation:** The vapor pressure (P) is calculated using the Knudsen equation: $P = (dm/dt) * (1/A) * \sqrt{2\pi RT/M}$ where A is the area of the orifice, R is the ideal gas constant, T is the temperature, and M is the molar mass of the substance.
- **Temperature Dependence:** The experiment is repeated at several different temperatures.
- **Enthalpy of Sublimation/Vaporization:** The enthalpy of sublimation or vaporization is determined from the slope of a plot of $\ln(P)$ versus $1/T$, according to the Clausius-Clapeyron equation.

Causality Behind Experimental Choices:

- **Small Orifice:** The orifice must be small enough that the effusion of molecules does not significantly disturb the equilibrium vapor pressure inside the cell.
- **High Vacuum:** A high vacuum outside the cell ensures that the molecules effusing through the orifice do not collide with other gas molecules and return to the cell.
- **Precise Temperature Control:** Vapor pressure is highly sensitive to temperature, so precise and stable temperature control is essential for accurate measurements.

Computational Thermochemistry

In the absence of experimental data, computational methods provide a powerful tool for estimating the thermochemical properties of halogenated anilines.

Gaussian-n Theories (e.g., G3MP2B3)

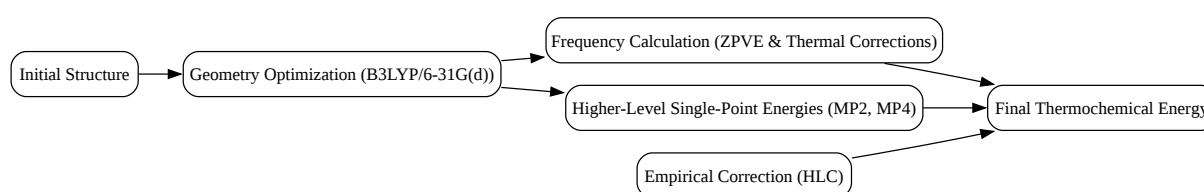
Gaussian-n (Gn) theories are composite ab initio methods designed to achieve high accuracy in thermochemical calculations.[3] G3MP2B3 is a popular and computationally efficient variant.

Principle: These methods combine the results of several different quantum chemical calculations at different levels of theory and with different basis sets. This composite approach aims to approximate the results of a much more computationally expensive, high-level calculation by a series of less demanding calculations with empirical corrections.

Key Components of G3MP2B3:

- **Geometry Optimization:** The molecular geometry is optimized at a lower level of theory (e.g., B3LYP/6-31G(d)).
- **Frequency Calculation:** Vibrational frequencies are calculated at the same level to obtain the zero-point vibrational energy (ZPVE) and thermal corrections to the enthalpy and Gibbs free energy.
- **Single-Point Energy Calculations:** A series of single-point energy calculations are performed at higher levels of theory (e.g., MP2 and MP4) with larger basis sets.
- **Empirical Corrections:** An empirical "higher-level correction" (HLC) is added to account for remaining deficiencies in the theoretical treatment.

Logical Relationship of Computational Steps:



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Caption: Logical flow of a G3MP2B3 calculation.

The final output of a G3MP2B3 calculation is a highly accurate estimate of the total electronic energy, which can then be used to calculate the enthalpy of formation and other

thermochemical properties.

Applications in Drug Development and Environmental Science

Drug Development: Thermodynamics of Ligand Binding

The binding of a drug molecule to its target protein is governed by the change in Gibbs free energy (ΔG), which is composed of enthalpic (ΔH) and entropic (ΔS) contributions: $\Delta G = \Delta H - T\Delta S$. Thermochemical data for halogenated anilines can inform the design of ligands with favorable binding thermodynamics.

- **Enthalpically Driven Binding:** Often associated with the formation of strong hydrogen bonds and other specific interactions, leading to high-affinity and selective binders. Halogen atoms can participate in halogen bonds, which are a type of non-covalent interaction that can contribute significantly to binding enthalpy.
- **Entropically Driven Binding:** Typically arises from the release of ordered water molecules from the binding site (the hydrophobic effect).

By understanding the thermochemical properties of different halogenated aniline moieties, medicinal chemists can rationally modify lead compounds to optimize their binding thermodynamics.[\[1\]](#)

Environmental Science: Predicting Environmental Fate

The environmental fate of halogenated anilines, which can be persistent organic pollutants, is influenced by their physicochemical properties.

- **Volatility and Atmospheric Transport:** Vapor pressure determines the extent to which a compound will partition into the atmosphere. Compounds with higher vapor pressures are more likely to undergo long-range atmospheric transport.
- **Bioaccumulation:** The octanol-water partition coefficient (K_{ow}), which is related to a compound's free energy of transfer between these two phases, is a key indicator of its potential to bioaccumulate in fatty tissues.

- Persistence: The strength of the chemical bonds within the molecule, which is related to the enthalpy of formation, can provide an indication of its resistance to degradation in the environment.

Quantitative Structure-Activity Relationship (QSAR) models often use thermochemical parameters as descriptors to predict the environmental fate and toxicity of organic compounds. [\[2\]](#)

Conclusion

The thermochemical properties of halogenated anilines are of fundamental importance across a range of scientific disciplines. This guide has provided an overview of the key thermochemical parameters, the experimental and computational methods used to determine them, and their applications in drug development and environmental science. While a comprehensive experimental dataset for all halogenated anilines is not yet available, the continued development of both experimental techniques and computational methods will undoubtedly fill these gaps, providing researchers with the critical data needed to harness the full potential of these valuable compounds.

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